

Cytembena (Sodium cis- β -4-methoxybenzoyl- β -bromoacrylate): A Technical Guide

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Compound of Interest

Compound Name: Cytembena

Cat. No.: B1669690

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cytembena (sodium cis- β -4-methoxybenzoyl- β -bromoacrylate) is a cytostatic agent that has been investigated for its antineoplastic properties. Its mechanism of action is centered on the direct inhibition of DNA synthesis, a critical process for the proliferation of cancer cells. This technical guide provides a comprehensive overview of the chemical and physical properties, mechanism of action, toxicology, and key experimental findings related to **Cytembena**. The information is intended to serve as a resource for researchers and professionals involved in drug development and cancer research.

Chemical and Physical Properties

Cytembena is a white to off-white crystalline powder. Its fundamental chemical and physical characteristics are summarized in the table below.

Property	Value	Reference
Chemical Name	Sodium cis- β -4-methoxybenzoyl- β -bromoacrylate	PubChem
Molecular Formula	C ₁₁ H ₈ BrNaO ₄	PubChem
Molecular Weight	307.07 g/mol	PubChem
Appearance	White to off-white powder	[1]
Melting Point	260-263 °C (decomposes)	Not explicitly found in search results
Solubility	Soluble in water	[1]
CAS Number	21739-91-3	PubChem

Mechanism of Action and Biological Effects

Cytembena's primary mechanism of action is the direct inhibition of the DNA replication complex, leading to a cessation of DNA synthesis and subsequent cell cycle arrest.[2]

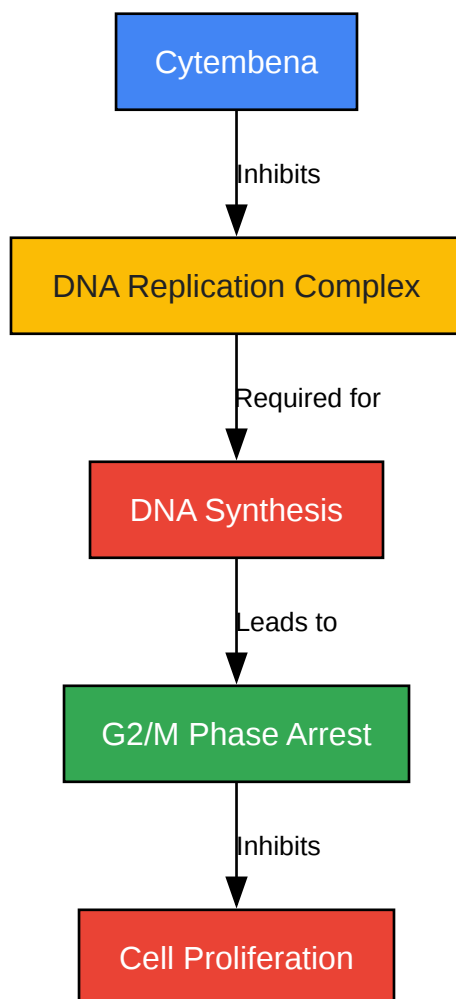
Inhibition of DNA Synthesis

Studies utilizing a permeable eukaryotic cell system have demonstrated that **Cytembena** directly inhibits replicative DNA synthesis.[2] This system allows for the study of agents that affect the DNA replication machinery without the confounding factors of cellular uptake and precursor metabolism. The experimental evidence indicates that **Cytembena** does not require metabolic activation to exert its inhibitory effect on DNA replication.[2]

Effects on the Cell Cycle

Cytembena has been shown to significantly alter cell cycle kinetics. In HeLa cells, treatment with **Cytembena** leads to a dose-dependent inhibition of growth and a notable accumulation of cells in the G2/M phase of the cell cycle, with a corresponding decrease in the proportion of cells in the G0/G1 phase.[3] At concentrations of 5×10^{-5} M and 7.5×10^{-5} M, this G2/M block was found to be irreversible.[3]

The following diagram illustrates the logical relationship of **Cytembena**'s effect on the cell cycle.



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